

TAMRA Amine 5-Isomer: A Technical Guide to DMSO Solubility and Application

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

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This in-depth technical guide provides comprehensive information on the solubility of TAMRA (Tetramethylrhodamine) amine 5-isomer in Dimethyl Sulfoxide (DMSO), along with detailed experimental protocols and workflows for its application in bioconjugation and fluorescence-based assays.

Executive Summary

TAMRA amine 5-isomer is a widely utilized fluorescent dye in biological research, valued for its bright orange-red fluorescence and reactivity towards various functional groups. A critical parameter for its effective use is its solubility in appropriate solvents, with DMSO being a common choice for preparing stock solutions. While specific quantitative solubility data for the 5-isomer amine is not always readily available, this guide consolidates information from related TAMRA compounds and established laboratory protocols to provide a practical understanding of its solubility characteristics. This document also outlines detailed procedures for the preparation of TAMRA amine 5-isomer solutions and their application in labeling biomolecules.

Solubility of TAMRA Derivatives in DMSO

While many suppliers describe the solubility of TAMRA amine 5-isomer in DMSO as "good," precise quantitative values are often not provided.^{[1][2][3][4]} However, by examining the solubility of structurally similar TAMRA derivatives, a practical working concentration can be established.

Compound	Form	Molecular Weight (g/mol)	Reported Solubility in DMSO
5-TAMRA	Carboxylic Acid	430.46	50 mg/mL (116.16 mM)[5]
5-TAMRA	Carboxylic Acid	430.46	1 mg/mL[6]
5-TAMRA-SE	NHS Ester	527.52	5 mg/mL (9.48 mM)[7]
6-TAMRA NHS Ester	NHS Ester	527.52	10 mg/mL[8]
5-TAMRA NHS Ester	NHS Ester	527.52	10 mg/mL[1]

Note: The solubility of a compound can be influenced by factors such as the purity of the compound and the solvent, temperature, and the use of techniques like sonication and warming.[5][7] For optimal results, it is recommended to use anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the product.[5]

Based on the data for related compounds and common laboratory practices, a stock solution of TAMRA amine 5-isomer in anhydrous DMSO at a concentration of 10 mg/mL is a widely accepted and achievable starting point for most applications.[1][8][9][10]

Experimental Protocols

Preparation of a 10 mg/mL TAMRA Amine 5-Isomer Stock Solution in DMSO

This protocol describes the preparation of a stock solution of TAMRA amine 5-isomer, which can then be used for various bioconjugation reactions.

Materials:

- TAMRA amine 5-isomer
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer

- Microcentrifuge tubes

Procedure:

- Allow the vial containing the lyophilized TAMRA amine 5-isomer to equilibrate to room temperature before opening to prevent condensation of moisture.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a final concentration of 10 mg/mL.
- Vortex the solution thoroughly until the dye is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Store the stock solution at -20°C, protected from light and moisture. For long-term storage, consider aliquoting the solution to avoid repeated freeze-thaw cycles.

General Protocol for Labeling Peptides with TAMRA Amine

This protocol outlines a general procedure for the conjugation of TAMRA amine to a peptide containing a reactive group such as an activated ester (e.g., NHS ester).

Materials:

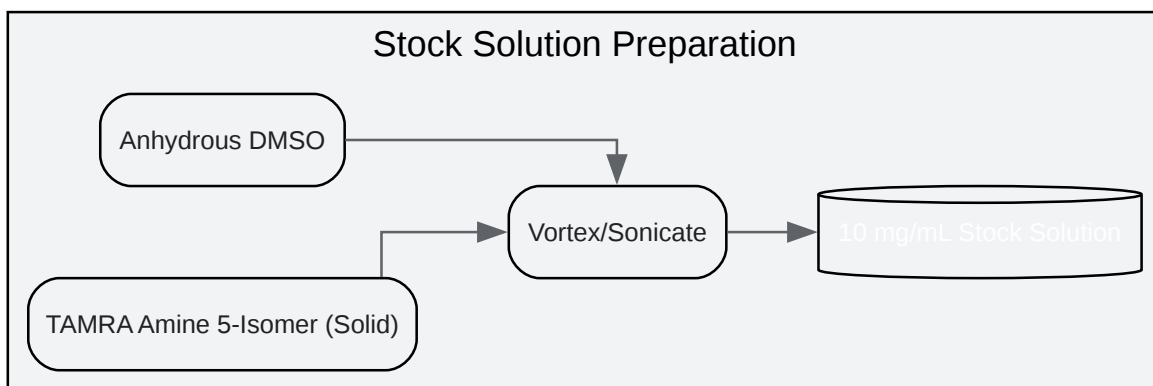
- TAMRA amine 5-isomer stock solution (10 mg/mL in anhydrous DMSO)
- Peptide containing an amine-reactive functional group (e.g., NHS ester)
- Anhydrous Dimethylformamide (DMF) or DMSO
- Triethylamine (TEA) or another suitable non-nucleophilic base
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-9.0)
- Purification system (e.g., HPLC)

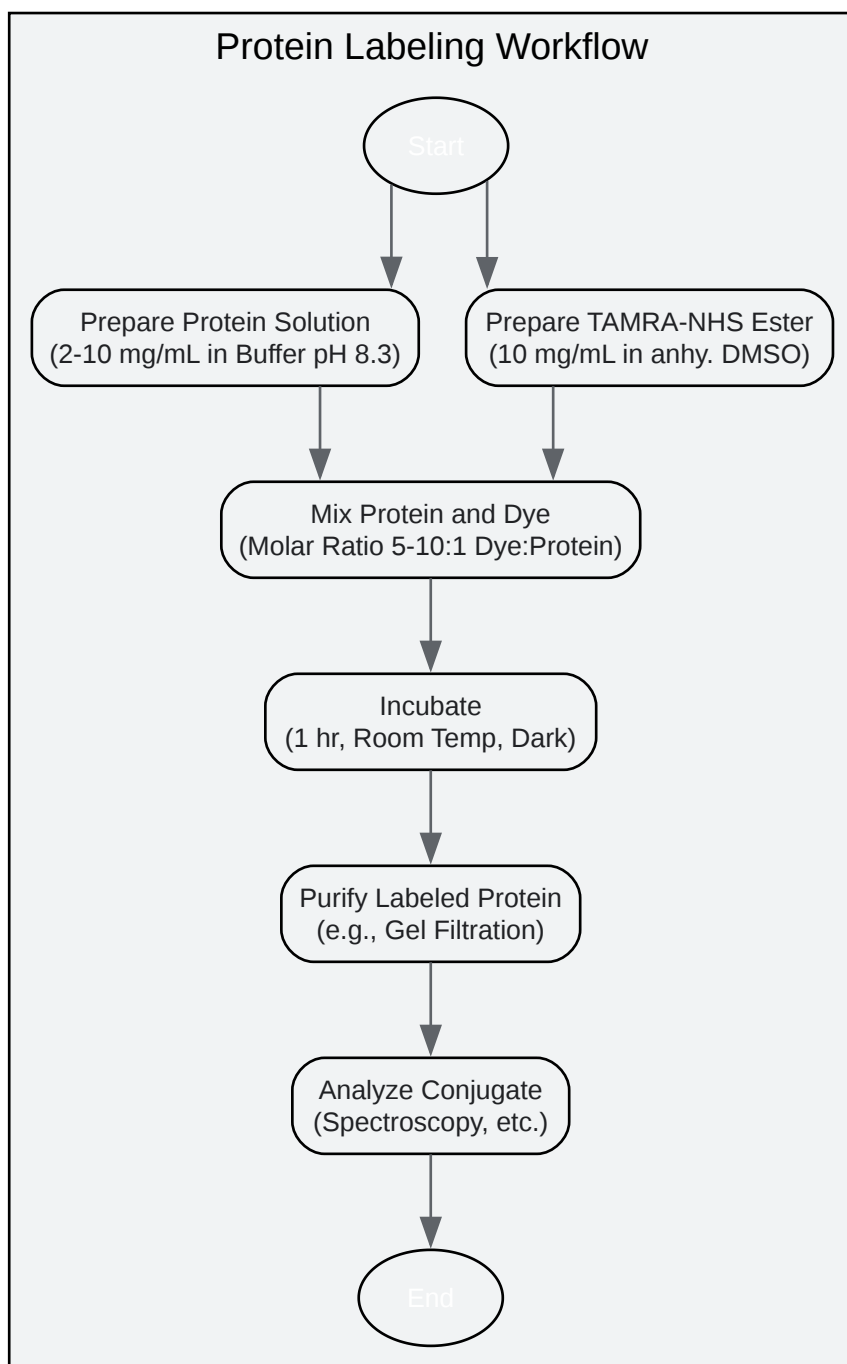
Procedure:

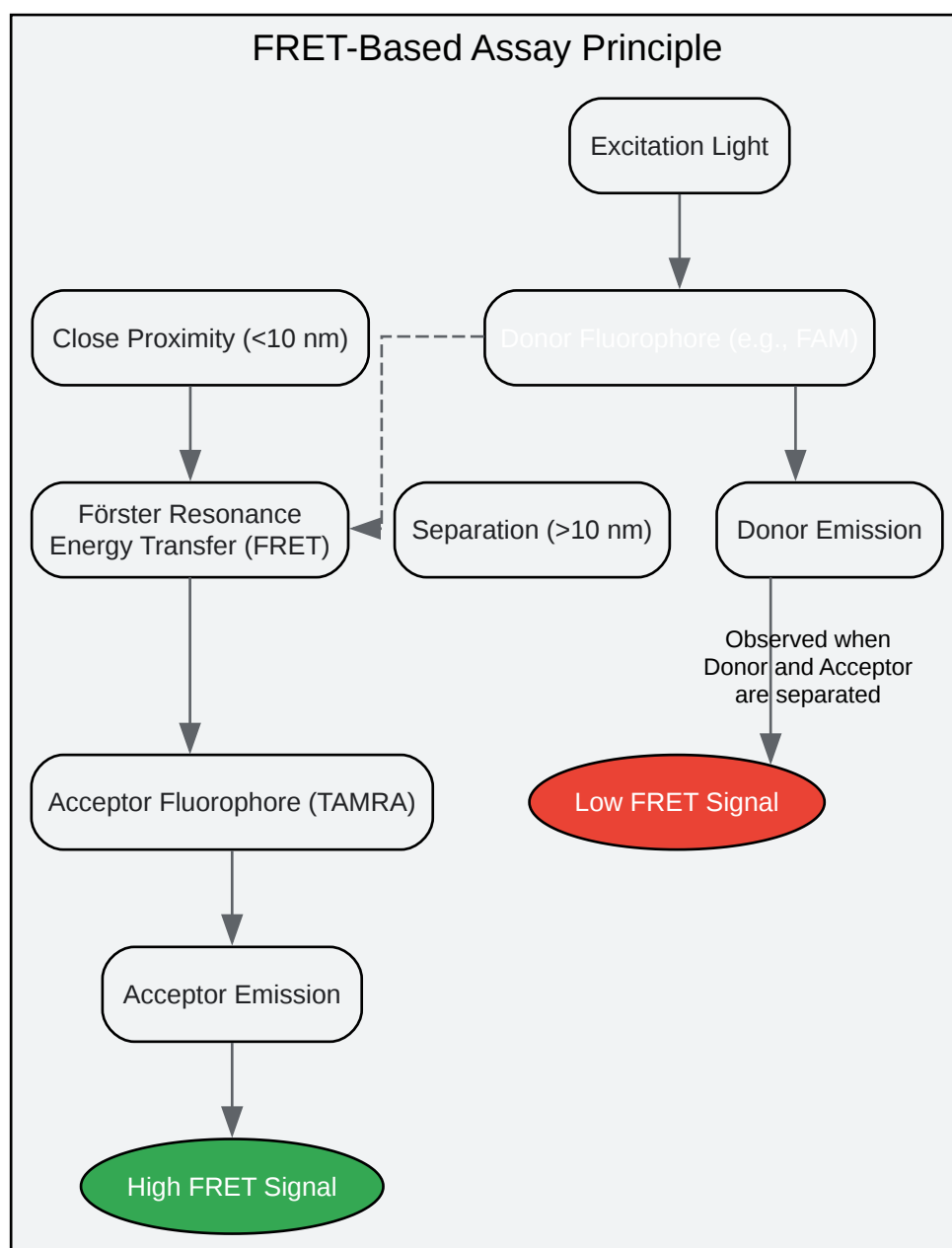
- Dissolve the peptide to be labeled in DMF or DMSO to a concentration of 0.1–1 mM.[\[11\]](#) It is crucial to confirm the peptide's solubility in the chosen organic solvent before proceeding.[\[11\]](#)
- Add the TAMRA amine 5-isomer stock solution to the peptide solution. A molar ratio of 1:1 to 3:1 (dye:peptide) is a common starting point.[\[11\]](#)
- Add a non-nucleophilic base, such as triethylamine, to the reaction mixture to facilitate the reaction.
- Incubate the reaction at room temperature for at least 4 hours or overnight with continuous stirring, ensuring the reaction is protected from light.[\[11\]](#)
- Monitor the progress of the reaction using a suitable analytical technique, such as thin-layer chromatography or HPLC.
- Upon completion, purify the TAMRA-labeled peptide from unreacted dye and other impurities using an appropriate method, typically reverse-phase HPLC.[\[12\]](#)

Experimental Workflows and Logical Relationships

The following diagrams illustrate common experimental workflows involving TAMRA amine 5-isomer.







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